

An In-depth Technical Guide to the Chemical Properties of Anhydrous Sodium Hydrosulfite

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Compound of Interest

Compound Name: Sodium hydrosulfite, anhydrous

Cat. No.: B106510

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Anhydrous sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$), also known as sodium dithionite, is a powerful reducing agent with significant applications across various scientific disciplines, including chemistry, biochemistry, and materials science. Its utility in drug development and organic synthesis stems from its capacity to reduce a wide range of functional groups. This technical guide provides a comprehensive overview of the core chemical properties of anhydrous sodium hydrosulfite, detailed experimental protocols for its analysis, and visual representations of its key chemical processes to support researchers and scientists in its effective and safe application.

Core Chemical and Physical Properties

Anhydrous sodium hydrosulfite is a white to grayish crystalline powder with a faint sulfurous odor.^{[1][2]} It is a salt of dithionous acid and is known for its strong reducing capabilities. The anhydrous form is notably sensitive to moisture and air, which influences its stability and handling requirements.^{[3][4][5]}

Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical properties of anhydrous sodium hydrosulfite.

Table 1: Physical Properties of Anhydrous Sodium Hydrosulfite

Property	Value	References
Chemical Formula	$\text{Na}_2\text{S}_2\text{O}_4$	[1]
Molar Mass	174.11 g/mol	[3][6][7]
Appearance	White to grayish crystalline powder	[1][2]
Odor	Faint sulfurous odor	[1][2]
Density	2.38 g/cm ³	[1][2]
Melting Point	Decomposes	[2]
Solubility in Water	18.2 g/100 mL (at 20 °C)	[2]
Solubility in Organic Solvents	Slightly soluble in ethanol and methanol	[2]

Table 2: Chemical and Safety Properties of Anhydrous Sodium Hydrosulfite

Property	Value	References
Redox Potential (E^0 at pH 7)	-0.66 V vs. SHE	[1][2]
Decomposition in Air	> 90 °C	[1][2]
Decomposition without Air	> 150 °C	[1][2]
Autoignition Temperature	Classified as self-heating	[3]
Flash Point	> 100 °C	[2][6][7]
Acute Oral Toxicity (LD ₅₀ , rat)	~2500 mg/kg	[8]

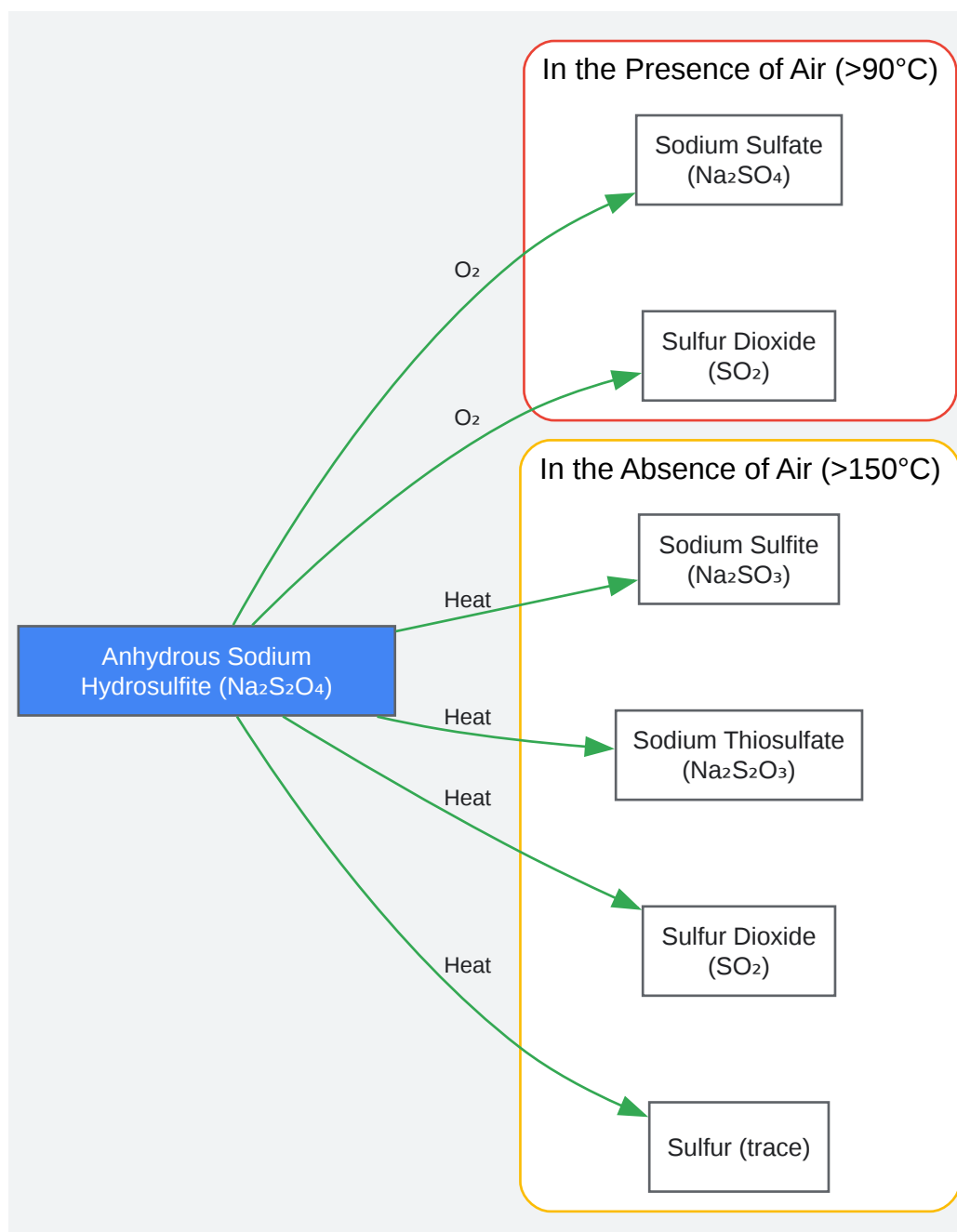
Reactivity and Stability

Anhydrous sodium hydrosulfite is a metastable compound that exhibits significant reactivity, particularly as a reducing agent. Its stability is highly dependent on environmental conditions.

Decomposition Pathways

The decomposition of anhydrous sodium hydrosulfite proceeds via different pathways depending on the presence of air (oxygen) and moisture.

- In the presence of air and moisture: It readily reacts with oxygen.^[2] Above 90°C, it decomposes to form sodium sulfate (Na₂SO₄) and sulfur dioxide (SO₂).^{[1][2][9]}
 - $2 \text{Na}_2\text{S}_2\text{O}_4 + 2 \text{O}_2 \rightarrow 2 \text{Na}_2\text{SO}_4 + 2 \text{SO}_2$
- In the absence of air: When heated above 150°C, it decomposes to sodium sulfite (Na₂SO₃), sodium thiosulfate (Na₂S₂O₃), and sulfur dioxide (SO₂), with trace amounts of sulfur.^{[1][2][10]}
 - $2 \text{Na}_2\text{S}_2\text{O}_4 \rightarrow \text{Na}_2\text{SO}_3 + \text{Na}_2\text{S}_2\text{O}_3 + \text{SO}_2$
- In aqueous solution: Solutions of sodium hydrosulfite are unstable and deteriorate over time through disproportionation to form sodium thiosulfate and sodium bisulfite (NaHSO₃).^{[1][2]}
 - $2 \text{Na}_2\text{S}_2\text{O}_4 + \text{H}_2\text{O} \rightarrow \text{Na}_2\text{S}_2\text{O}_3 + 2 \text{NaHSO}_3$



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Decomposition Pathways of Anhydrous Sodium Hydrosulfite.

Reducing Properties

Sodium hydrosulfite is a potent reducing agent, a property attributed to the dithionite anion ($\text{S}_2\text{O}_4^{2-}$). In solution, the dithionite anion can dissociate into the sulfur dioxide radical anion ($[\text{SO}_2]^-$), which is a powerful reductant.[1] It is widely used for the reduction of various organic

functional groups, including nitro compounds, aldehydes, and ketones.^[5] The standard reduction potential of the dithionite/bisulfite couple at pH 7 is -0.66 V, indicating its strong reducing power.^{[1][2]}

Experimental Protocols

Accurate determination of the purity and stability of anhydrous sodium hydrosulfite is critical for its effective use in research and development. The following sections provide detailed methodologies for key experiments.

Assay of Purity by Iodometric Titration

This method determines the percentage of active sodium hydrosulfite in a sample. The procedure is based on the reaction of sodium hydrosulfite with formaldehyde to form a stable adduct, which is then titrated with a standard iodine solution.^{[11][12]}

Principle:

Sodium hydrosulfite reacts with formaldehyde in a neutral or slightly alkaline solution to form sodium formaldehyde sulfoxylate and sodium formaldehyde bisulfite. The sulfoxylate is then oxidized by iodine in a quantitative manner. Any sulfites present in the sample are rendered unreactive towards iodine by formaldehyde.

Reagents and Solutions:

- **Standard Iodine Solution (0.1 N):** Prepare and standardize according to established procedures.
- **Neutral Formaldehyde Solution (approx. 20%):** Mix 100 mL of formaldehyde (37%) with 100 mL of distilled water. Add a few drops of phenolphthalein indicator and neutralize with 0.1 N sodium hydroxide solution until a faint pink color persists.
- **Acetic Acid Solution (20% v/v):** Dilute 20 mL of glacial acetic acid with 80 mL of distilled water.
- **Starch Indicator Solution (1% w/v):** Prepare a paste of 1 g of soluble starch with a small amount of cold water and add it to 100 mL of boiling water with constant stirring.

- Standard Sodium Thiosulfate Solution (0.1 N): (For back-titration, if needed) Prepare and standardize according to established procedures.

Procedure:

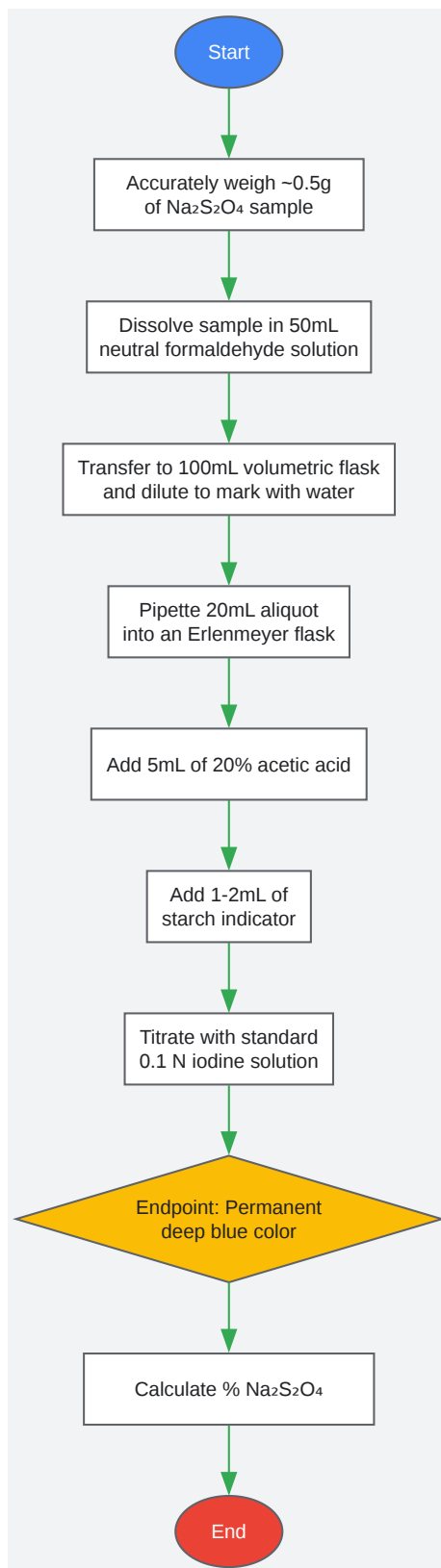
- Sample Preparation: Accurately weigh approximately 0.5 g of the anhydrous sodium hydrosulfite sample into a clean, dry weighing bottle.
- Reaction with Formaldehyde: Transfer the weighed sample into a 250 mL Erlenmeyer flask containing 50 mL of the neutral formaldehyde solution. Swirl the flask gently to dissolve the sample completely.
- Dilution: Quantitatively transfer the solution to a 100 mL volumetric flask and dilute to the mark with distilled water. Mix thoroughly.
- Titration:
 - Pipette a 20 mL aliquot of the prepared sample solution into a 250 mL Erlenmeyer flask.
 - Add 5 mL of the 20% acetic acid solution.
 - Add 1-2 mL of the starch indicator solution.
 - Titrate immediately with the standard 0.1 N iodine solution. The endpoint is reached when the solution turns a permanent deep blue color.
- Calculation: The percentage of $\text{Na}_2\text{S}_2\text{O}_4$ in the sample can be calculated using the following formula:

$$\% \text{Na}_2\text{S}_2\text{O}_4 = (V_I \times N_I \times 87.05) / (W_{\text{sample}} \times (20/100))$$

Where:

- V_I = Volume of iodine solution used in the titration (mL)
- N_I = Normality of the iodine solution (N)
- 87.05 = Milliequivalent weight of $\text{Na}_2\text{S}_2\text{O}_4$

- W_{sample} = Weight of the sodium hydrosulfite sample (g)



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Workflow for Iodometric Titration Assay of Sodium Hydrosulfite.

Thermal Stability Analysis by Thermogravimetric Analysis (TGA)

This protocol outlines a general procedure for assessing the thermal stability of anhydrous sodium hydrosulfite using TGA, which measures changes in mass as a function of temperature.

Principle:

By heating a sample of sodium hydrosulfite at a controlled rate in a specific atmosphere (e.g., inert or oxidative), TGA can identify the temperatures at which decomposition occurs by detecting mass loss due to the evolution of gaseous products like SO_2 .

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Sample pans (e.g., alumina, platinum)
- High-purity nitrogen or air for purge gas

Procedure:

- Instrument Calibration: Calibrate the TGA for temperature and mass according to the manufacturer's instructions.
- Sample Preparation: Place a small, accurately weighed amount (typically 5-10 mg) of the anhydrous sodium hydrosulfite sample into a TGA sample pan.
- Experimental Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the system with the desired gas (e.g., nitrogen for inert atmosphere, air for oxidative atmosphere) at a constant flow rate (e.g., 20-50 mL/min).
 - Set the temperature program:

- Initial temperature: Ambient (e.g., 25 °C)
- Heating rate: A controlled rate, typically 10 °C/min.
- Final temperature: A temperature sufficient to ensure complete decomposition (e.g., 300 °C).
- Data Acquisition: Start the TGA run and record the mass loss as a function of temperature.
- Data Analysis:
 - Plot the TGA curve (mass vs. temperature) and its derivative (DTG curve, rate of mass loss vs. temperature).
 - Determine the onset temperature of decomposition from the TGA curve, which indicates the beginning of significant mass loss.
 - Identify the peak temperatures on the DTG curve, which correspond to the temperatures of maximum decomposition rates.
 - Calculate the percentage of mass loss at each decomposition step to infer the nature of the evolved gases and the decomposition products.^[9]

Safety, Handling, and Storage

Anhydrous sodium hydrosulfite is a reactive and potentially hazardous chemical that requires careful handling and storage.

- Hazards: It is classified as a self-heating substance and may catch fire upon contact with moisture or air.^{[3][4]} Contact with acids liberates toxic sulfur dioxide gas.^[3] It is harmful if swallowed.^{[3][4]}
- Handling: Handle in a well-ventilated area, away from sources of ignition.^[3] Avoid creating dust.^[4] Wear appropriate personal protective equipment, including gloves and safety goggles.^[13]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.^{[3][4]} It is sensitive to air and moisture and should be stored under an inert atmosphere if possible.^[3]

Keep away from acids, strong oxidizing agents, and water.[3][13]

Conclusion

This technical guide has provided a detailed overview of the essential chemical properties of anhydrous sodium hydrosulfite. The quantitative data, detailed experimental protocols, and visual diagrams are intended to equip researchers, scientists, and drug development professionals with the necessary knowledge for the safe and effective utilization of this versatile reducing agent in their work. A thorough understanding of its reactivity, stability, and handling requirements is paramount to ensure successful and safe experimental outcomes.

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